

# An In-depth Technical Guide to 2-(2-methoxy-2-oxoethyl)benzoic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(2-Methoxy-2-oxoethyl)benzoic acid

Cat. No.: B173760

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

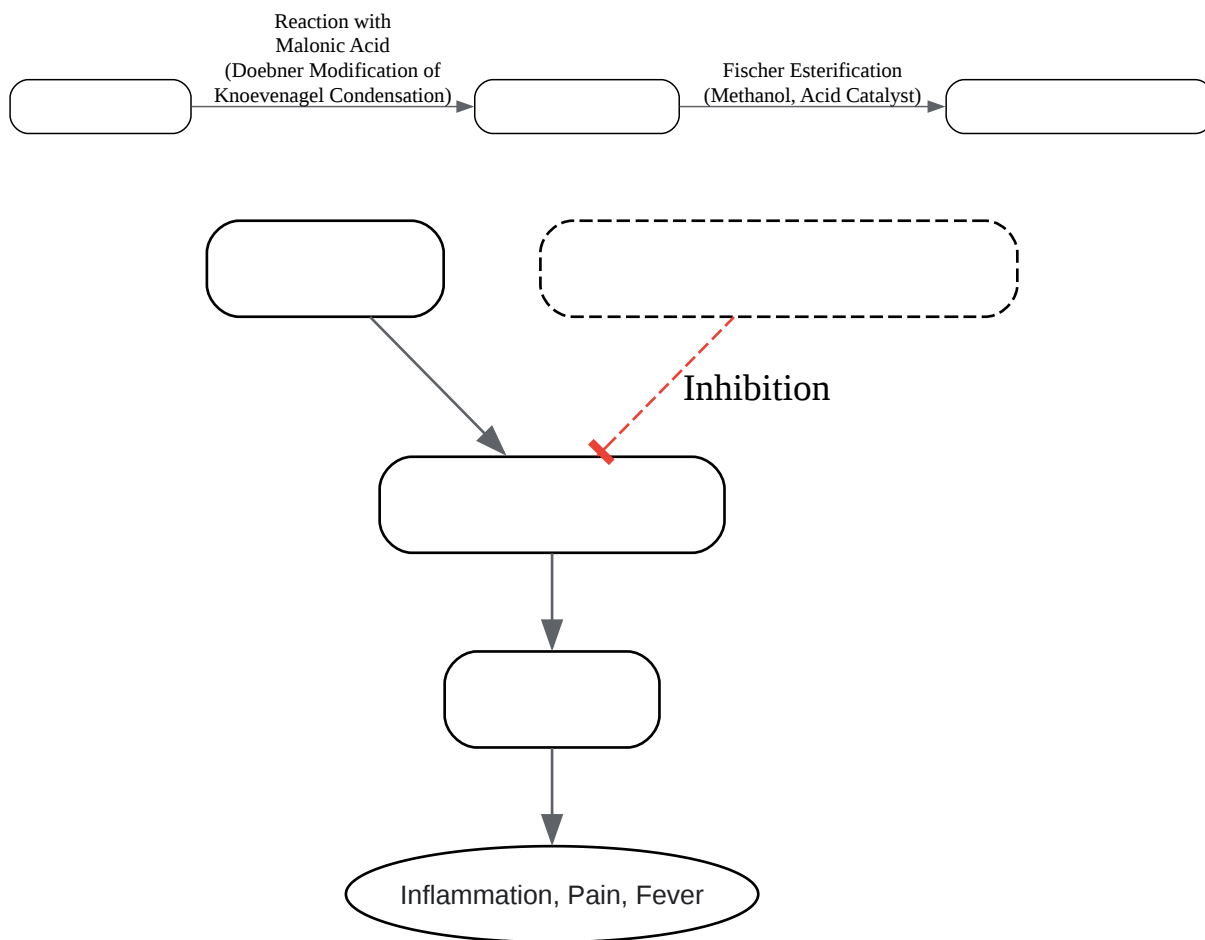
This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential biological activity of **2-(2-methoxy-2-oxoethyl)benzoic acid**. The information is intended to support research and development efforts in medicinal chemistry and related fields.

## Core Compound Information

### Structure and Properties

**2-(2-methoxy-2-oxoethyl)benzoic acid**, also known as methyl 2-(carboxymethyl)benzoate, is an organic compound with the chemical formula  $C_{10}H_{10}O_4$ .<sup>[1]</sup> It possesses a benzoic acid backbone substituted at the ortho position with a methoxycarbonylmethyl group. This bifunctional molecule contains both a carboxylic acid and a methyl ester group, influencing its chemical reactivity and physical properties.

The structure of **2-(2-methoxy-2-oxoethyl)benzoic acid** is presented below:



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Benzoic acid, 2-(2-methoxy-2-oxoethyl)- | C<sub>10</sub>H<sub>10</sub>O<sub>4</sub> | CID 177459 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(2-methoxy-2-oxoethyl)benzoic acid]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b173760#structure-of-2-2-methoxy-2-oxoethyl-benzoic-acid>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)